Spectroscopic Profile of 1-(3-Amino-2-hydroxyphenyl)ethanone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*1-(3-Amino-2-hydroxyphenyl)ethanone*
CAS No.:	*70977-72-9*
Cat. No.:	*B1268288*

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Introduction

1-(3-Amino-2-hydroxyphenyl)ethanone, with the CAS number 70977-72-9, is a key intermediate in the synthesis of various pharmaceuticals, most notably as a precursor for the potent leukotriene receptor antagonist, Pranlukast.[1][2] The precise molecular structure and purity of this compound are paramount to ensure the efficacy and safety of the final active pharmaceutical ingredient (API). Consequently, a thorough spectroscopic characterization is essential for its quality control and for optimizing synthetic routes.

This in-depth technical guide provides a comprehensive overview of the spectroscopic data of **1-(3-Amino-2-hydroxyphenyl)ethanone**. It is designed for researchers, scientists, and drug development professionals, offering not just the data itself, but also the underlying scientific principles and field-proven insights into the experimental choices and data interpretation. The guide will delve into the core spectroscopic techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS).

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Molecular Structure and Key Features

The structure of **1-(3-Amino-2-hydroxyphenyl)ethanone** incorporates an aromatic ring substituted with an acetyl group, a hydroxyl group, and an amino group. The relative positions of these functional groups (ortho-hydroxyl and meta-amino to the acetyl group) create a unique electronic environment that is reflected in its spectroscopic signatures. Understanding the interplay of these groups is crucial for the accurate interpretation of the spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Carbon-Hydrogen Framework

NMR spectroscopy is an unparalleled tool for providing a detailed map of the atomic connectivity within a molecule. Both ^{1}H and ^{13}C NMR are fundamental for the structural confirmation of **1-(3-Amino-2-hydroxyphenyl)ethanone**.

Experimental Protocol: A Self-Validating System

A robust NMR analysis begins with meticulous sample preparation and the selection of appropriate acquisition parameters. The following protocol is designed to yield high-quality, reproducible data.

1. Sample Preparation:

- Weigh approximately 5-10 mg of **1-(3-Amino-2-hydroxyphenyl)ethanone**. The precise mass should be recorded for any potential quantitative analysis (qNMR).
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent. Deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6) are common choices. DMSO-d_6 is often preferred for compounds with exchangeable protons (like -OH and -NH_2) as it can slow down the exchange rate, allowing for their observation.
- Add a small amount of a reference standard, typically tetramethylsilane (TMS), to the solvent. TMS provides a sharp signal at 0.00 ppm, serving as the internal reference for chemical shifts.
- Transfer the solution to a clean, dry 5 mm NMR tube.

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2. Instrument Setup and Data Acquisition:

- The spectra should be acquired on a high-resolution NMR spectrometer, for instance, a 400 MHz or 500 MHz instrument.
- For ^{1}H NMR, a standard pulse-acquire sequence is typically sufficient. Key parameters to optimize include the spectral width, the number of scans, and the relaxation delay. A longer relaxation delay (e.g., 5 times the longest T_1 relaxation time) is crucial for accurate integration in quantitative measurements.
- For ^{13}C NMR, a proton-decoupled experiment is standard to produce a spectrum with singlets for each unique carbon. The larger chemical shift range of ^{13}C requires a wider spectral width. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C, a greater number of scans is necessary to achieve a good signal-to-noise ratio.

^{1}H NMR Spectroscopy: A Proton's Perspective

The ^{1}H NMR spectrum provides information on the chemical environment, number, and connectivity of the hydrogen atoms in the molecule.

Predicted ^{1}H NMR Data:

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.0-7.2	d	1H	Ar-H
~6.8-7.0	t	1H	Ar-H
~6.5-6.7	d	1H	Ar-H
~5.0-6.0	br s	2H	$-NH_2$
~9.0-10.0	br s	1H	-OH
~2.5	s	3H	$-COCH_3$

Interpretation and Causality:

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- Aromatic Protons (δ ~6.5-7.2 ppm): The three protons on the aromatic ring will appear as distinct signals due to their different electronic environments. The electron-donating effects of the amino and hydroxyl groups will shield these protons, causing them to resonate at a relatively upfield region for aromatic protons. The splitting patterns (doublets and a triplet) arise from the coupling between adjacent protons on the ring.

- Amino Protons (-NH_2, δ ~5.0-6.0 ppm): The protons of the primary amine will typically appear as a broad singlet. The broadness is due to quadrupole broadening from the nitrogen atom and chemical exchange with residual water or the hydroxyl group. Their chemical shift can vary depending on the solvent and concentration.

- Hydroxyl Proton (-OH, δ ~9.0-10.0 ppm): The phenolic hydroxyl proton is expected to be significantly deshielded due to intramolecular hydrogen bonding with the adjacent acetyl group's carbonyl oxygen. This interaction restricts the proton's movement and exposes it more to the external magnetic field. This signal will also likely be a broad singlet due to chemical exchange.

- Acetyl Protons (-$COCH_3$, δ ~2.5 ppm): The three protons of the methyl group in the acetyl moiety are equivalent and will appear as a sharp singlet. Their chemical shift is in the expected region for a methyl group attached to a carbonyl carbon.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum reveals the number of chemically non-equivalent carbon atoms and provides information about their hybridization and electronic environment.

Predicted ^{13}C NMR Data:

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Chemical Shift (δ, ppm)	Assignment
~200-205	C=O
~150-155	Ar-C-OH
~140-145	Ar-C-NH_2
~125-130	Ar-C
~115-120	Ar-CH
~110-115	Ar-CH
~105-110	Ar-CH
~25-30	-$COCH_3$

Interpretation and Causality:

- Carbonyl Carbon (C=O, δ ~200-205 ppm): The carbonyl carbon of the acetyl group is highly deshielded and will appear at the downfield end of the spectrum, which is characteristic of ketone carbonyls.
- Aromatic Carbons (δ ~105-155 ppm): The six aromatic carbons will give rise to six distinct signals. The carbons directly attached to the electronegative oxygen and nitrogen atoms (C-OH and C-NH_2) will be the most deshielded among the ring carbons. The other aromatic carbons' chemical shifts are influenced by the combined electronic effects of the three substituents.
- Acetyl Methyl Carbon (-$COCH_3$, δ ~25-30 ppm): The methyl carbon of the acetyl group will resonate in the upfield region of the spectrum, consistent with an sp^3-hybridized carbon attached to a carbonyl group.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

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Experimental Protocol: Ensuring Data Integrity

The choice of sampling technique in FT-IR is crucial for obtaining a high-quality spectrum.

1. Sample Preparation (KBr Pellet Method):

- This method is ideal for solid samples.
- Thoroughly grind 1-2 mg of **1-(3-Amino-2-hydroxyphenyl)ethanone** with approximately 100-200 mg of dry, IR-grade potassium bromide (KBr) in an agate mortar and pestle. The KBr acts as an IR-transparent matrix.
- The fine powder is then compressed in a pellet die under high pressure to form a thin, transparent pellet.

2. Data Acquisition:

- A background spectrum of the empty sample compartment (or a pure KBr pellet) must be recorded first. This is crucial to subtract the spectral contributions of atmospheric water and carbon dioxide.
- The sample pellet is then placed in the sample holder, and the sample spectrum is recorded. The instrument software automatically ratios the sample spectrum against the background to generate the final absorbance or transmittance spectrum.

Characteristic IR Absorption Bands:

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3400-3200	N-H stretch	Primary Amine ($-NH_2$)
3200-2500 (broad)	O-H stretch	Phenol (-OH), H-bonded
~1650	C=O stretch	Ketone (Aryl)
~1600, ~1480	C=C stretch	Aromatic Ring
~1360	C-H bend	Methyl ($-CH_3$)
~1250	C-O stretch	Phenol
~1300	C-N stretch	Aromatic Amine

Interpretation and Causality:

- N-H and O-H Stretching Region (3400-2500 cm^{-1}): This region will be dominated by broad absorption bands. The two distinct peaks for the N-H stretching of the primary amine may be observed around 3400-3200 cm^{-1}. A very broad band centered around 3200-2500 cm^{-1} is expected for the O-H stretching vibration of the phenolic hydroxyl group, which is broadened due to strong intramolecular hydrogen bonding with the carbonyl oxygen.
- Carbonyl Stretching (C=O, ~1650 cm^{-1}): A strong, sharp absorption band around 1650 cm^{-1} is characteristic of the C=O stretching of an aryl ketone. The conjugation with the aromatic ring and the intramolecular hydrogen bonding with the ortho-hydroxyl group will lower the frequency from that of a simple aliphatic ketone (typically ~1715 cm^{-1}).
- Aromatic C=C Stretching (~1600, ~1480 cm^{-1}): The stretching vibrations of the carbon-carbon double bonds in the aromatic ring typically appear as a pair of bands in this region.
- Fingerprint Region (<1400 cm^{-1}): This region contains a complex series of absorptions corresponding to various bending and stretching vibrations (C-H, C-O, C-N). While difficult to assign each peak individually, the overall pattern is unique to the molecule and serves as a "fingerprint" for its identification.

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Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides the molecular weight of the compound and valuable structural information from the fragmentation pattern.

Experimental Protocol: From Sample to Spectrum

Electron Ionization (EI) is a common ionization technique for relatively small, volatile organic molecules.

1. Sample Introduction:

- A small amount of the sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS).
- The sample is vaporized in a high-vacuum environment.

2. Ionization (Electron Ionization):

- The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV).
- This process ejects an electron from the molecule, forming a positively charged molecular ion ($M^{+}\bullet$).

3. Mass Analysis and Detection:

- The molecular ion and any fragment ions formed are accelerated into a mass analyzer (e.g., a quadrupole).
- The mass analyzer separates the ions based on their m/z ratio.
- A detector records the abundance of each ion, generating the mass spectrum.

Predicted Mass Spectrum Data:

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m/z	Proposed Fragment
151	$[M]^{+}\bullet$ (Molecular Ion)
136	$[M - CH_3]^{+}$
108	$[M - COCH_3]^{+}$

Interpretation and Causality:

- Molecular Ion Peak ($[M]^{+}\bullet$, m/z 151): The peak with the highest m/z value corresponds to the intact molecular ion. For **1-(3-Amino-2-hydroxyphenyl)ethanone** ($C_8H_9NO_2$), the molecular weight is 151.16 g/mol , so the molecular ion peak is expected at m/z = 151. The presence of a nitrogen atom means the molecular weight is odd, which is consistent with the Nitrogen Rule.
- Fragmentation Pattern: The excess energy from electron ionization causes the molecular ion to fragment in predictable ways.
  - $[M - CH_3]^{+}$ (m/z 136): Loss of a methyl radical ($\bullet CH_3$) from the acetyl group is a common fragmentation pathway for methyl ketones, leading to the formation of a stable acylium ion.
  - $[M - COCH_3]^{+}$ (m/z 108): Cleavage of the bond between the carbonyl carbon and the aromatic ring can result in the loss of an acetyl radical ($\bullet COCH_3$), leaving a substituted phenolic cation.

Visualization of Spectroscopic Relationships

The following diagrams illustrate the molecular structure and the key relationships between the structure and its spectroscopic signatures.

Caption: Molecular structure of **1-(3-Amino-2-hydroxyphenyl)ethanone**.

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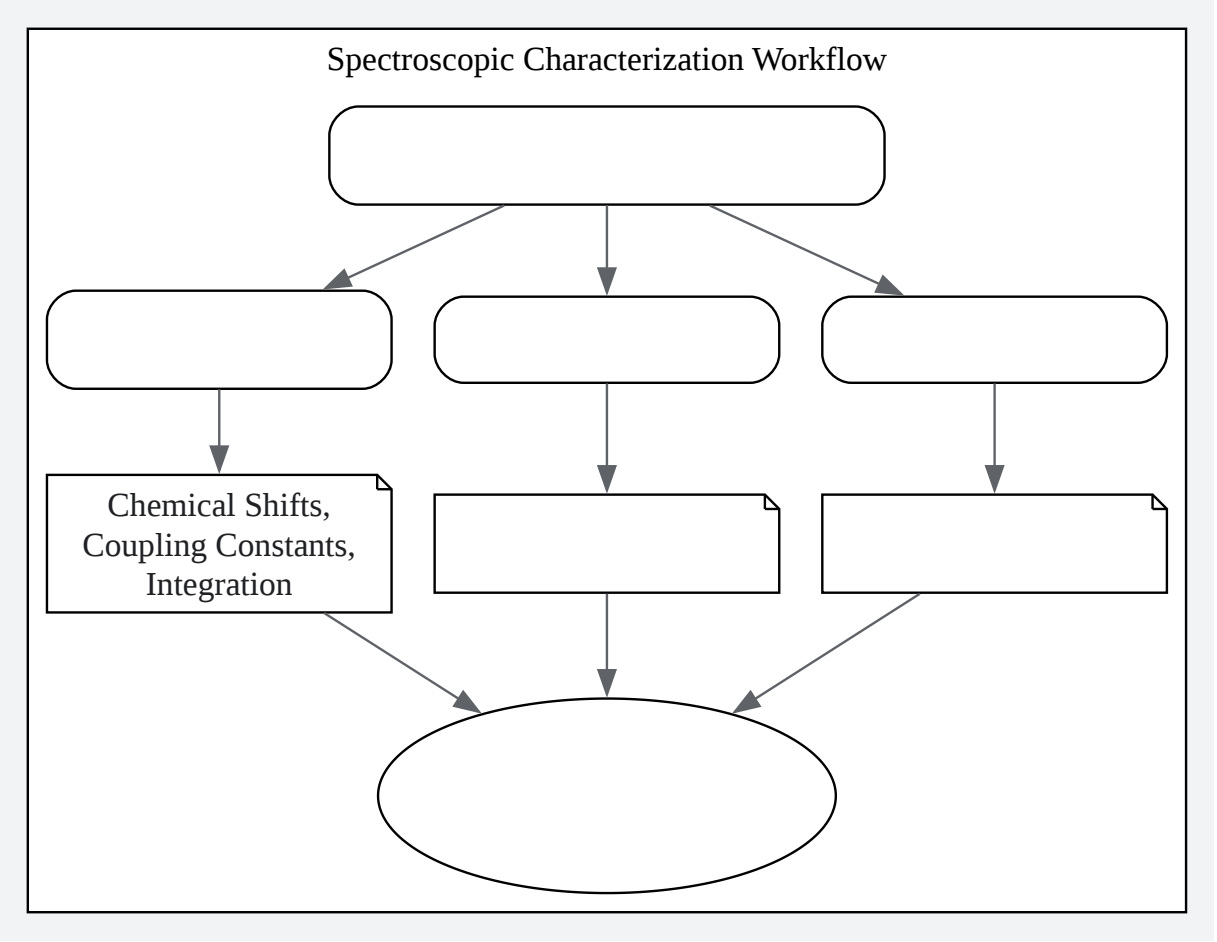

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